

An In-depth Technical Guide to the Safe Handling of 4-Ethoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

Cat. No.: B1664171

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This guide provides comprehensive safety and hazard information for **4-Ethoxybenzoic acid** (CAS No. 619-86-3), tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Ethoxybenzoic acid is classified as an irritant.^[1] While some safety data sheets (SDS) state it is not considered hazardous under the 2012 OSHA Hazard Communication Standard, others provide GHS classifications indicating potential hazards upon exposure.^{[1][2]} It is prudent to handle this chemical with care, assuming it to be hazardous.

GHS Hazard Classification

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][4]
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects.

Signal Word:Warning[1][3]

Physicochemical Properties

Understanding the physical and chemical properties of **4-Ethoxybenzoic acid** is essential for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[1][5]
Molecular Weight	166.17 g/mol	[1]
Appearance	White to light yellow solid powder/crystal.[2][6][7]	N/A
Melting Point	197-199 °C	[2]
Boiling Point	No data available.	[2]
Solubility	Water: 583 mg/L at 25°C.	[7]
log Pow	2.39	[2][7]
Storage Class	11 - Combustible Solids	

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk.

Engineering Controls:

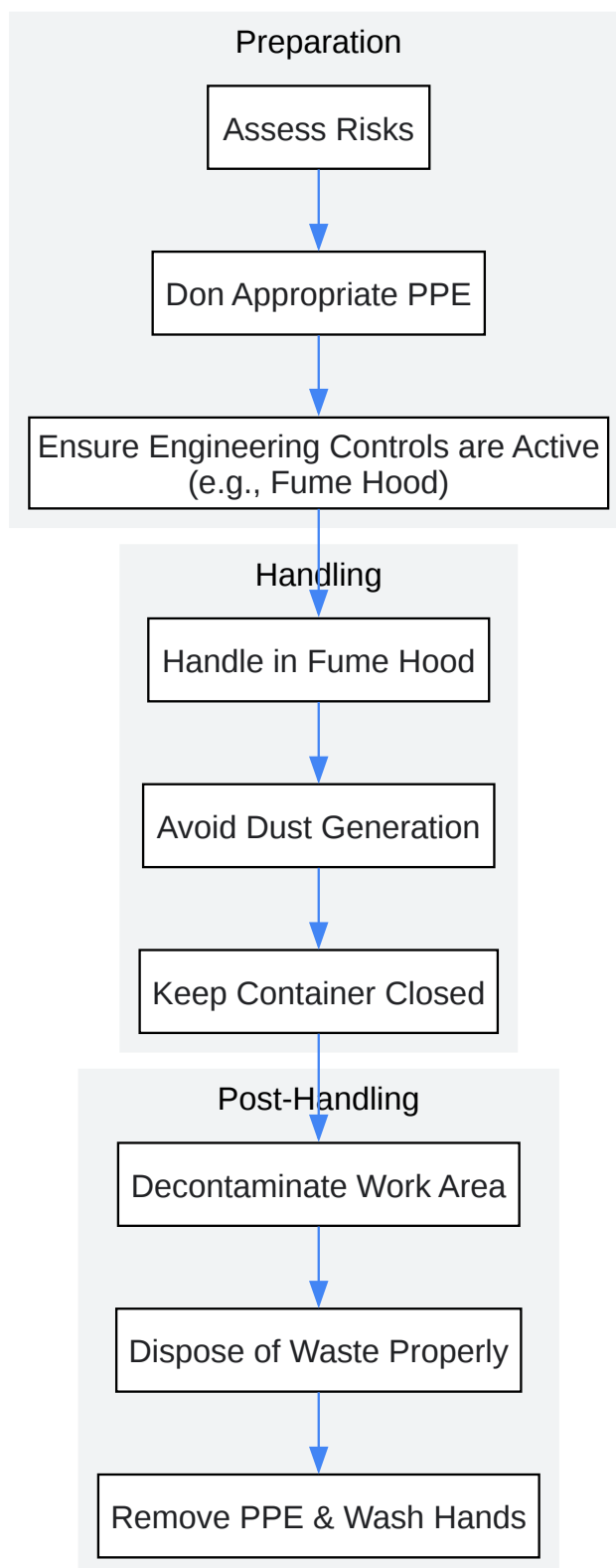
- Work in a well-ventilated area.[\[2\]](#)
- Use a chemical fume hood, especially when handling the powder or when dust generation is likely.[\[8\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[10\]](#)

Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[\[9\]](#)[\[11\]](#)
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)
- Wash hands and face thoroughly after handling.[\[3\]](#)
- Avoid dust formation.[\[12\]](#)
- Keep the substance away from heat and sources of ignition.[\[2\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.[\[2\]](#)[\[3\]](#)



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Caption: Workflow for Safe Handling of **4-Ethoxybenzoic Acid**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

PPE Category	Recommended Equipment	Specifications & Remarks
Eye/Face Protection	Safety glasses with side-shields or goggles.[3][10]	Must conform to EN166 (EU) or ANSI Z87.1 (US) standards. A face shield may be required in situations with a higher risk of splashing or dust generation.[3][12]
Hand Protection	Chemical-resistant gloves.[3][10]	Nitrile or neoprene gloves are suitable. Gloves must be inspected prior to use and disposed of properly after use.[10][12]
Body Protection	Laboratory coat or chemical apron.[8][9][10]	Standard cotton lab coats are generally sufficient. Ensure clothing provides full coverage.
Respiratory Protection	Dust mask or respirator.[8][10]	A NIOSH-approved N95 (US) or P2/P3 (EU) dust mask is recommended, especially if ventilation is inadequate or dust is generated.[10]

First-Aid and Emergency Procedures

Immediate and appropriate response to exposure or spills is critical.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2][5][8] Remove contact lenses if present and easy to do.[3] Seek medical attention if irritation persists.[3]

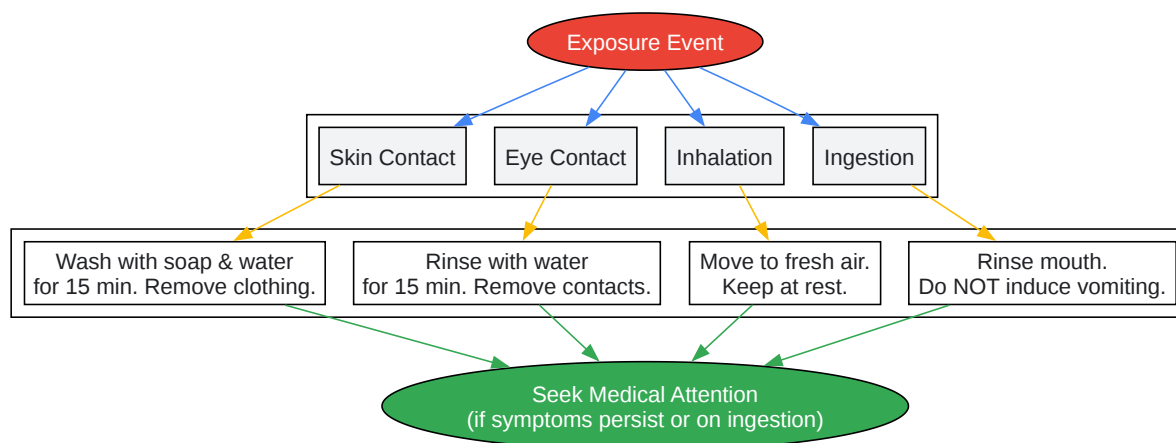
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][5][9] Get medical aid if irritation develops or persists.[8][9]
- Inhalation: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[2][5][9] If symptoms appear, get medical attention.[3][9]
- Ingestion: Clean mouth with water.[2][5] Do NOT induce vomiting.[13] Call a physician or poison control center for medical attention.[10]

Accidental Release Measures (Spills):

- Minor Spills: Wear appropriate PPE.[10] Gently sweep or vacuum up the spilled solid, avoiding dust generation.[8][9][10] Place the material into a suitable, labeled container for disposal.[8][9]
- Major Spills: Evacuate the area.[11] Alert personnel and contact your institution's environmental health and safety office.[11][14] Prevent the product from entering drains.[3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5][8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2][8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[2][5]



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Caption: First-Aid Decision Pathway for **4-Ethoxybenzoic Acid** Exposure.

Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions. [12]
Incompatible Materials	Strong oxidizing agents.[2][12]
Hazardous Decomposition Products	Under fire conditions, may produce carbon monoxide (CO) and carbon dioxide (CO ₂).[2][8]
Hazardous Reactions	No data available, but hazardous reactions are not expected under normal conditions.[12]

Toxicological and Ecological Information

Toxicological Information: The toxicological properties of **4-Ethoxybenzoic acid** have not been fully investigated.[2][8] The primary known hazards are irritation to the skin, eyes, and

potentially the respiratory tract.[1][8] No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[12]

Ecological Information: Ecotoxicity data is limited. It is advised not to empty the substance into drains.[2] The partition coefficient (log Pow) of 2.39 suggests a potential for bioaccumulation.[2] [7] One classification indicates it is harmful to aquatic life with long-lasting effects.

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